

Personal protective equipment for handling 2,5-Difluorobenzophenone

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Compound of Interest

Compound Name: 2,5-Difluorobenzophenone

Cat. No.: B1332100

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Essential Safety and Handling Guide for 2,5-Difluorobenzophenone

This guide provides critical safety and logistical information for the handling and disposal of **2,5-Difluorobenzophenone**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and GHS Classification

2,5-Difluorobenzophenone is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[1][2]

Chemical and Physical Properties

A summary of the key quantitative data for **2,5-Difluorobenzophenone** is presented below.

Property	Value	Source
CAS Number	85068-36-6	[1] [3]
Molecular Formula	C ₁₃ H ₈ F ₂ O	[1] [3]
Molecular Weight	218.20 g/mol	[1] [3]
Appearance	Light yellow to yellow to orange clear liquid	[3]
Density	1.27 g/cm ³	[3]
Boiling Point	123 °C at 0.3 mmHg	[3]
Storage Temperature	Room Temperature (Recommended in a cool, dark place <15°C)	[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2,5-Difluorobenzophenone** to prevent exposure.

- Eye and Face Protection:
 - Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)[\[5\]](#)
 - A face shield may be necessary for full facial protection against splashes.[\[6\]](#)
 - Contact lenses should not be worn as they can absorb and concentrate irritants.[\[7\]](#)[\[8\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[\[4\]](#)[\[5\]](#) Always inspect gloves for degradation or tears before use.[\[7\]](#)
 - Protective Clothing: A lab coat, long-sleeved gown, or chemical-resistant coveralls should be worn to prevent skin contact.[\[4\]](#)[\[9\]](#) Clothing should be laundered separately from other

items.[5][7]

- Respiratory Protection:
 - Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of vapors.[4][8]
 - If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[4][5] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[5]

Operational and Disposal Plan

A systematic approach to handling, storage, and disposal is crucial for safety.

Safe Handling and Storage Protocol

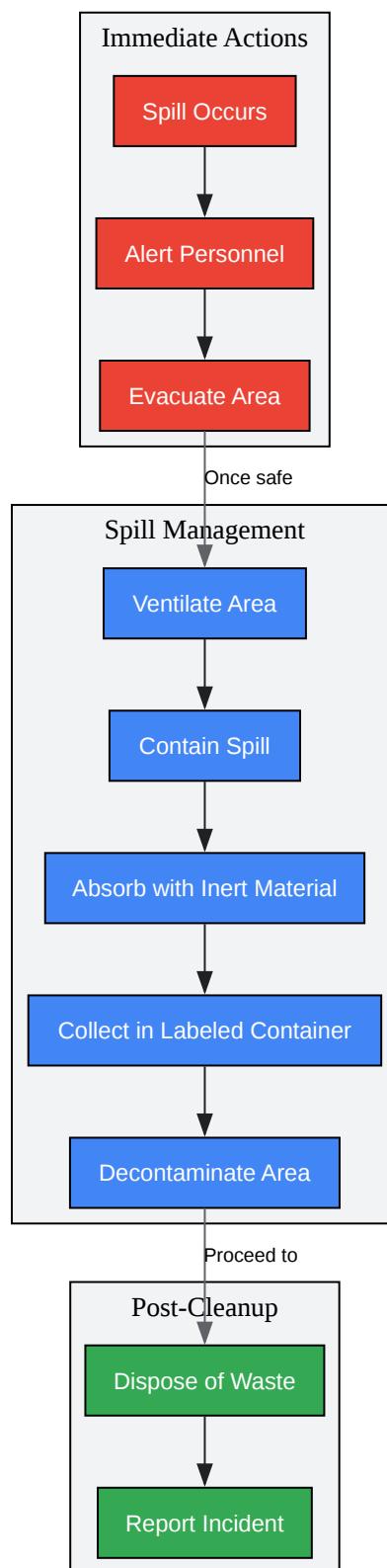
- Engineering Controls: Always handle **2,5-Difluorobenzophenone** in a well-ventilated area, such as a chemical fume hood.[4][6] Emergency eyewash stations and safety showers should be readily accessible.[6]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[4][7] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6][7]
- Handling Practices: Avoid direct contact with skin, eyes, and clothing.[5] Avoid breathing vapors or mist.[4]
- Storage: Store in a cool, dry, and well-ventilated place.[4] Keep the container tightly closed when not in use.[4][5]

Spill Response Protocol

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- Evacuate and Alert: Immediately alert personnel in the area and evacuate if necessary.[7]
- Ventilate: Ensure the area is well-ventilated.

- Containment: Prevent the spill from entering drains or waterways.[7][8]
- Cleanup:
 - For liquid spills, absorb with an inert material (e.g., sand, vermiculite).[4]
 - For solid residue, carefully sweep or vacuum up the material, avoiding dust generation.[7]
- Collection: Place the spilled material and absorbent into a suitable, sealed, and labeled container for disposal.[7]
- Decontamination: Wash the spill area thoroughly with soap and water.[7]
- PPE: All personnel involved in the cleanup must wear the appropriate PPE as described above.



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Spill Response Workflow for **2,5-Difluorobenzophenone**.

Disposal Plan

- Waste Collection: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[4]
- Disposal Method: Waste should be sent to an approved waste disposal plant.[4] Do not empty into drains.[4] It may be necessary to remove the material to an authorized incinerator equipped with an afterburner and scrubber.[6]
- Contaminated Packaging: Empty containers should be taken to an approved waste handling site for recycling or disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,5-Difluorobenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1332100#personal-protective-equipment-for-handling-2-5-difluorobenzophenone>]

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